

Physical properties of TBDMS protected bromoalcohols

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Compound of Interest

Compound Name: (4-Bromobutoxy)(tert-butyl)dimethylsilane

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An In-depth Technical Guide on the Physical Properties of TBDMS Protected Bromoalcohols

For researchers, scientists, and drug development professionals, tert-butyldimethylsilyl (TBDMS) protected bromoalcohols are valuable bifunctional building blocks in organic synthesis. The TBDMS group offers robust protection for the alcohol functionality, allowing for selective reactions at the bromine-bearing carbon. This guide provides a comprehensive overview of the physical properties of several common TBDMS protected bromoalcohols, along with detailed experimental protocols for their synthesis and purification.

Core Physical Properties

The physical characteristics of TBDMS protected bromoalcohols are crucial for their handling, purification, and reaction setup. Key properties such as boiling point, density, and refractive index are summarized in the table below for easy comparison. These compounds are typically liquids at room temperature and are often purified by distillation or column chromatography.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL at 25°C)	Refractive Index (n _{20/D})
(2-Bromoethoxy)(tert-butyl)dimethylsilane[1]	C ₈ H ₁₉ BrOSi	239.23[1]	70-75 / 2.5 mmHg[1]	1.115[1]	1.444[1]
(3-Bromopropoxy)(tert-butyl)dimethylsilane[2]	C ₉ H ₂₁ BrOSi	253.25[2]	182[2]	1.093	1.451[2]
(4-Bromobutoxy)(tert-butyl)dimethylsilane	C ₁₀ H ₂₃ BrOSi	267.28[3]	Not available	Not available	Not available
(4-Bromophenoxy)-tert-butyl dimethylsilane[4]	C ₁₂ H ₁₉ BrOSi	287.27[4]	137 / 25 mmHg[4]	1.174[4]	1.511[4]

Experimental Protocols

The following sections detail the methodologies for the synthesis and purification of TBDMS protected bromoalcohols.

Synthesis of TBDMS Protected Bromoalcohols

The protection of bromoalcohols with a TBDMS group is typically achieved by reacting the corresponding bromoalcohol with tert-butyldimethylsilyl chloride (TBDMSCl) in the presence of a base. Imidazole is a commonly used base for this transformation.

Materials:

- Bromoalcohol (1.0 eq)
- tert-Butyldimethylsilyl chloride (TBDMSCl, 1.1 - 1.5 eq)
- Imidazole (1.5 - 2.5 eq)
- Anhydrous solvent (e.g., Dichloromethane (DCM) or Dimethylformamide (DMF))
- Deionized water
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the bromoalcohol and imidazole in the chosen anhydrous solvent.
- To this stirred solution, add TBDMSCl portion-wise at room temperature.
- Allow the reaction mixture to stir at room temperature for 3-24 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC).^[5]
- Upon completion of the reaction, quench the reaction by adding deionized water.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent such as diethyl ether or ethyl acetate.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

Purification of TBDMS Protected Bromoalcohols

The crude TBDMS protected bromoalcohol can be purified using either distillation under reduced pressure or flash column chromatography.

Purification by Flash Column Chromatography:

- Stationary Phase: Silica gel
- Mobile Phase: A non-polar eluent system, typically a mixture of hexanes and ethyl acetate. The polarity can be adjusted based on the specific compound and impurities.
- Procedure:
 - Prepare a slurry of silica gel in the chosen mobile phase and pack it into a column.
 - Dissolve the crude product in a minimal amount of the mobile phase or a compatible solvent.
 - Load the sample onto the top of the silica gel column.
 - Elute the column with the mobile phase, collecting fractions.
 - Monitor the fractions by TLC to identify those containing the pure product.
 - Combine the pure fractions and remove the solvent under reduced pressure to yield the purified TBDMS protected bromoalcohol.

It is important to note that TBDMS ethers can be sensitive to acidic conditions, and cleavage of the protecting group can sometimes occur on silica gel.^[5] If this is observed, neutralizing the silica gel with a small amount of triethylamine in the eluent can be beneficial.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of TBDMS protected bromoalcohols.



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Caption: General workflow for the synthesis and purification of TBDMS protected bromoalcohols.

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